

Spectroscopic and Chromatographic In-Depth Analysis of Lansoprazole Sulfide-¹³C₆: A Technical Guide

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Compound of Interest

Compound Name: *Lansoprazole Sulfide-13C6*

Cat. No.: *B15555585*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic and chromatographic data for Lansoprazole Sulfide-¹³C₆. Given the scarcity of publicly available data for this specific isotopically labeled compound, this document extrapolates from published data for unlabeled lansoprazole and its sulfide metabolite, providing predicted data and established experimental protocols. This guide is intended to serve as a valuable resource for researchers utilizing Lansoprazole Sulfide-¹³C₆ as an internal standard in quantitative bioanalytical studies or in metabolic fate studies.

Predicted Spectroscopic Data

The ¹³C₆ labeling in Lansoprazole Sulfide-¹³C₆ is located on the benzimidazole ring, a common labeling pattern for internal standards to ensure the labeled portion is retained in major fragments during mass spectrometric analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following table outlines the predicted ¹³C NMR chemical shifts for Lansoprazole Sulfide-¹³C₆, based on reported data for unlabeled lansoprazole.^{[1][2][3]} The chemical shifts for the six labeled carbon atoms of the benzimidazole ring are highlighted. It is important to note that minor shifts can occur due to isotopic effects, but they are generally negligible.

Table 1: Predicted ^{13}C NMR Chemical Shifts for Lansoprazole Sulfide- $^{13}\text{C}_6$

Atom Number	Predicted Chemical Shift (δ , ppm)	Notes
C4/C7	~112-124	Labeled aromatic carbons of the benzimidazole ring.
C5/C6	~120-124	Labeled aromatic carbons of the benzimidazole ring.
C3a/C7a	~134-144	Labeled aromatic carbons of the benzimidazole ring.
C2	~153	Unlabeled carbon of the benzimidazole ring.
C-pyridine	~106, 148, 151, 162	Unlabeled carbons of the pyridine ring.
-CH ₂ -S-	~60	Unlabeled methylene bridge carbon.
-O-CH ₂ -CF ₃	~65	Unlabeled trifluoroethoxy group carbon.
-CH ₃	~11	Unlabeled methyl group carbon.

Note: The exact chemical shifts can vary depending on the solvent and experimental conditions.

Mass Spectrometry (MS)

The introduction of six ^{13}C atoms increases the monoisotopic mass of Lansoprazole Sulfide by 6.02 Da compared to the unlabeled compound. The predicted mass spectral data for Lansoprazole Sulfide- $^{13}\text{C}_6$ is presented below, based on the known fragmentation patterns of Lansoprazole and its sulfide metabolite.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Predicted Mass Spectrometry Data for Lansoprazole Sulfide- $^{13}\text{C}_6$

Ion	Predicted m/z	Description
[M+H] ⁺	360.10	Protonated molecular ion.
Fragment 1	242.06	Fragment corresponding to the ¹³ C ₆ -labeled benzimidazole-thio-methylene moiety.
Fragment 2	125.08	Fragment corresponding to the ¹³ C ₆ -labeled benzimidazole moiety.

Note: The fragmentation pattern can be influenced by the ionization technique and collision energy.

Experimental Protocols

The following are detailed methodologies for the spectroscopic and chromatographic analysis of Lansoprazole Sulfide-¹³C₆, adapted from established protocols for lansoprazole and its analogues.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

NMR Spectroscopy

Objective: To acquire ¹³C NMR spectra for structural confirmation.

Instrumentation:

- NMR Spectrometer: 400 MHz or higher field strength
- Solvent: Deuterated chloroform (CDCl₃) or Dimethyl sulfoxide-d₆ (DMSO-d₆)
- Internal Standard: Tetramethylsilane (TMS)

Sample Preparation:

- Accurately weigh 5-10 mg of Lansoprazole Sulfide-¹³C₆.
- Dissolve the sample in approximately 0.7 mL of the chosen deuterated solvent in an NMR tube.

- Add a small amount of TMS as an internal reference (0 ppm).

Acquisition Parameters (^{13}C NMR):

- Pulse Program: Standard ^{13}C observe pulse sequence with proton decoupling.
- Spectral Width: 0-200 ppm
- Acquisition Time: 1-2 seconds
- Relaxation Delay: 2-5 seconds
- Number of Scans: 1024 or more to achieve adequate signal-to-noise ratio.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Objective: To perform quantitative analysis of an analyte using Lansoprazole Sulfide- $^{13}\text{C}_6$ as an internal standard.

Instrumentation:

- HPLC System: A system capable of binary gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- LC Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μm).

Sample Preparation (Protein Precipitation):[\[7\]](#)

- To 100 μL of plasma sample, add 20 μL of a working solution of Lansoprazole Sulfide- $^{13}\text{C}_6$ (internal standard).
- Add 300 μL of acetonitrile to precipitate proteins.[\[11\]](#)
- Vortex the mixture for 1 minute.

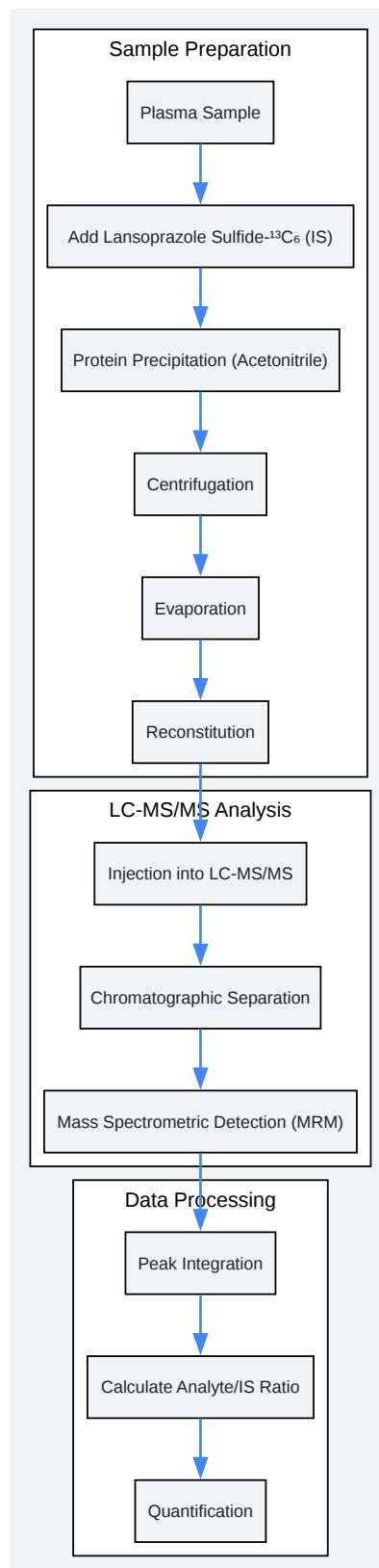
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

LC-MS/MS Conditions:

- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile
- Gradient Elution: A suitable gradient to separate the analyte and internal standard.
- Flow Rate: 0.3 mL/min
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - Analyte: Specific precursor → product ion transition.
 - Lansoprazole Sulfide-¹³C₆: 360.10 → 242.06 (or other suitable fragment).
- Collision Energy: Optimized for the specific analyte and internal standard.

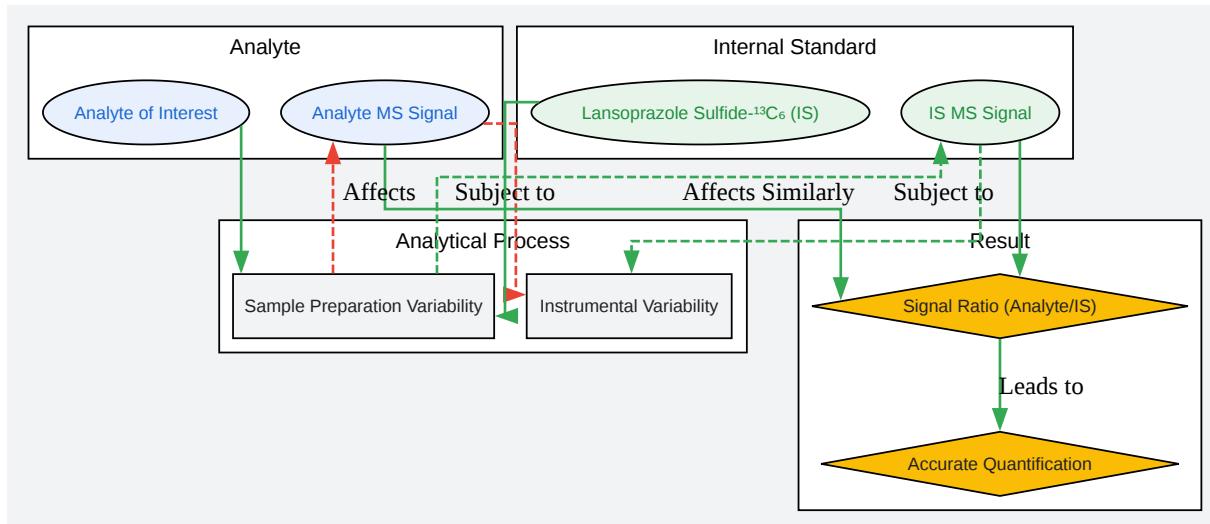
Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key workflows and principles relevant to the analysis of Lansoprazole Sulfide-¹³C₆.



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Caption: Experimental workflow for the quantitative analysis of an analyte using Lansoprazole Sulfide-¹³C₆ as an internal standard.



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Caption: Logical relationship demonstrating the principle of using a stable isotope-labeled internal standard for accurate quantification.

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